

Application Note: Analysis of Allyl Salicylate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Allyl salicylate*

Cat. No.: *B080981*

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Abstract

This application note details a robust and sensitive method for the identification and quantification of **Allyl salicylate** in various matrices, particularly in cosmetic and fragrance formulations. The protocol utilizes Gas Chromatography-Mass Spectrometry (GC-MS), a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry. This method provides excellent selectivity and sensitivity for the analysis of **Allyl salicylate**, a common fragrance ingredient and a potential allergen. This document provides detailed experimental protocols, data presentation, and visual workflows to aid researchers, scientists, and drug development professionals in the successful implementation of this analytical method.

Introduction

Allyl salicylate (Benzoic acid, 2-hydroxy-, 2-propenyl ester) is a synthetic fragrance compound widely used in perfumes, cosmetics, and other consumer products to impart a sweet, floral, and slightly herbaceous scent. Due to its potential as a skin sensitizer, regulatory bodies in many regions require the monitoring and concentration control of **Allyl salicylate** in consumer goods. Therefore, a reliable and validated analytical method is crucial for quality control, safety assessment, and research purposes.

Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal technique for the analysis of volatile and semi-volatile compounds like **Allyl salicylate**. It offers high chromatographic resolution, enabling separation from complex matrix components, and mass spectrometric detection provides definitive identification based on the molecule's unique mass fragmentation pattern. This application note presents a comprehensive GC-MS method for the analysis of **Allyl salicylate**.

Experimental Protocols

Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of **Allyl salicylate** from cosmetic products such as lotions or creams.

- **Sample Weighing:** Accurately weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- **Solvent Addition:** Add 5 mL of deionized water and 5 mL of methyl tert-butyl ether (MTBE) to the tube.
- **Internal Standard:** Spike the sample with an appropriate internal standard (e.g., 4,4'-dibromobiphenyl) at a concentration of 1 µg/mL.
- **Extraction:** Vigorously mix the sample for 30 minutes using a mechanical shaker or vortex mixer.
- **Phase Separation:** Centrifuge the sample at 3000 x g for 30 minutes to achieve complete phase separation.
- **Collection:** Carefully collect the upper organic layer (MTBE) and transfer it to a clean vial.
- **Drying:** Add anhydrous sodium sulfate to the collected organic phase to remove any residual water.
- **Filtration:** Filter the dried extract through a 0.22 µm syringe filter into a GC vial for analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **Allyl salicylate**. These may be adapted based on the specific instrumentation available.

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent single quadrupole mass selective detector
- GC Column: VF-5ms capillary column (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Injection Mode: Pulsed splitless
- Injection Volume: 2.0 μ L
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp 1: 3 °C/min to 125 °C
 - Ramp 2: 7 °C/min to 230 °C
 - Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Analyzer: Quadrupole
- Acquisition Mode: Selected Ion Monitoring (SIM) and/or Full Scan

Data Presentation

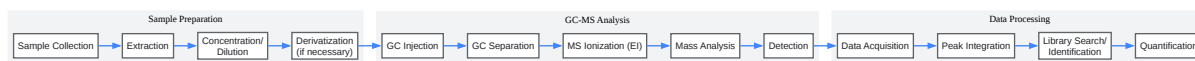
Quantitative analysis of **Allyl salicylate** should be performed using a calibration curve prepared from certified reference standards. The following table summarizes the key analytical parameters for **Allyl salicylate**.

Parameter	Value	Source/Comment
Compound Name	Allyl salicylate	-
CAS Number	10484-09-0	-
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1]
Molecular Weight	178.18 g/mol	[1]
Quantification Ion (m/z)	120	Based on NIST Mass Spectrum[1]
Qualifier Ions (m/z)	92, 121, 178	Based on NIST Mass Spectrum[1]
Estimated Retention Time	~10-15 min	Dependent on the specific GC system and conditions.
Limit of Detection (LOD)	~0.02 - 2 µg/g	Typical values for similar fragrance allergens.[2]
Limit of Quantitation (LOQ)	~0.2 - 20 µg/g	Typical values for similar fragrance allergens.[2]
Linearity (R ²)	> 0.99	Expected for a validated method.
Recovery	85 - 115%	Expected for a validated method.[2]

Visualizations

General GC-MS Workflow

The following diagram illustrates the general workflow for a typical GC-MS analysis.

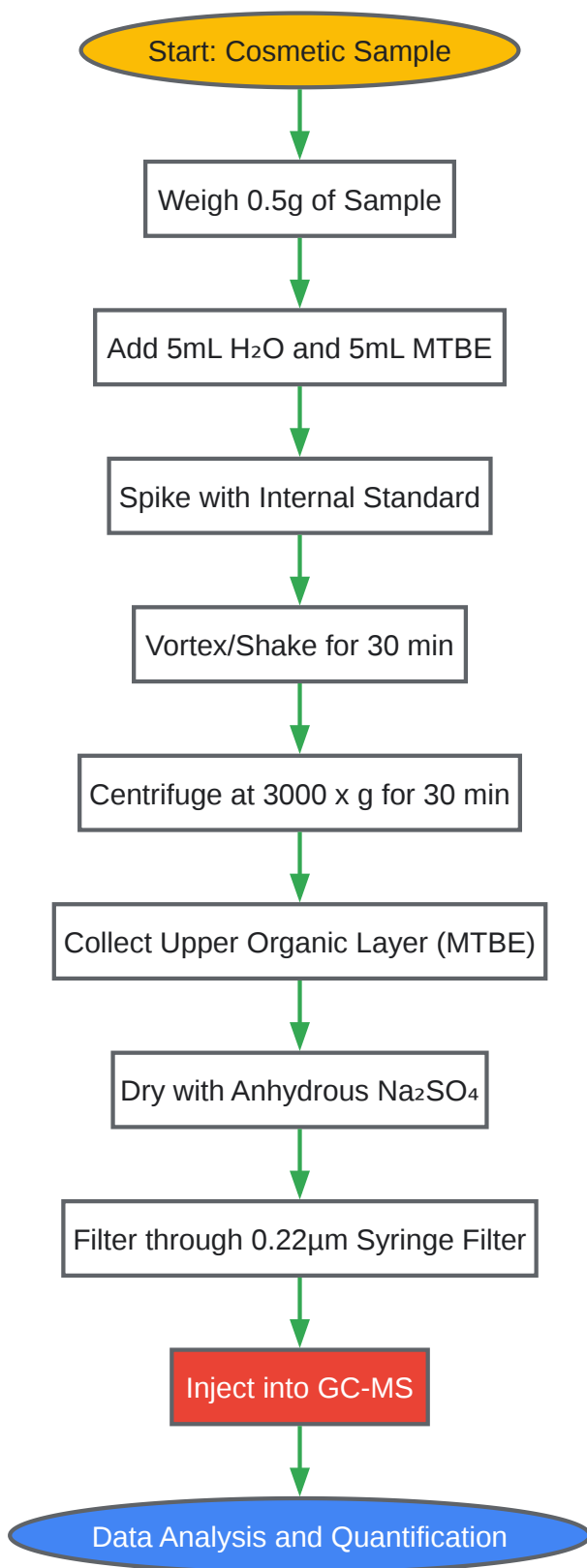


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Caption: General workflow of a GC-MS experiment from sample preparation to data analysis.

Experimental Protocol for Allyl Salicylate Analysis

This diagram outlines the specific experimental protocol described in this application note.



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Caption: Step-by-step experimental workflow for the GC-MS analysis of **Allyl salicylate**.

Conclusion

The GC-MS method detailed in this application note provides a reliable and sensitive approach for the analysis of **Allyl salicylate** in complex matrices. The protocol is straightforward and utilizes common laboratory equipment and reagents. The provided instrumental parameters can serve as a starting point for method development and validation. The clear workflows and data presentation guidelines are intended to facilitate the adoption of this method in research and quality control laboratories.

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References

- 1. Benzoic acid, 2-hydroxy-, 2-propenyl ester [webbook.nist.gov]
- 2. Quantitative analysis of fragrance allergens in various matrixes of cosmetics by liquid–liquid extraction and GC–MS - PMC [pmc.ncbi.nlm.nih.gov]
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